

12-Ketooleic acid chemical structure and properties

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Compound of Interest

Compound Name: 12-Ketooleic acid

Cat. No.: B1237178

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12-Ketooleic Acid: An In-depth Technical Guide

An Overview of (Z)-12-oxooctadec-9-enoic Acid

12-Ketooleic acid, systematically named (Z)-12-oxooctadec-9-enoic acid, is a derivative of oleic acid, a ubiquitous monounsaturated fatty acid. Its structure features an 18-carbon chain with a cis-double bond at the ninth carbon and a ketone group at the twelfth carbon. This keto-fatty acid is of interest to researchers in the fields of lipid biochemistry, cell signaling, and drug development due to its potential biological activities, which are yet to be fully elucidated. This technical guide aims to provide a comprehensive overview of the chemical structure, properties, and what is currently known about this compound.

Chemical Structure and Properties

The fundamental characteristics of **12-Ketooleic acid** are summarized below. While experimentally determined physicochemical properties are not widely available in the literature, computational estimations provide valuable insights.

Chemical Structure:

- Systematic Name: (Z)-12-oxooctadec-9-enoic acid
- Synonyms: **12-Ketooleic acid**, 12-oxo-cis-9-octadecenoic acid
- Molecular Formula: $C_{18}H_{32}O_3$

- Molecular Weight: 296.45 g/mol

Physicochemical Properties:

A comprehensive table of computed physicochemical properties is presented below. These values are predicted using computational models and provide an estimation of the compound's characteristics.

Property	Value	Source
Molecular Weight	296.45 g/mol	PubChem
Molecular Formula	C ₁₈ H ₃₂ O ₃	PubChem
XLogP3	5.3	PubChem
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	3	PubChem
Rotatable Bond Count	14	PubChem
Exact Mass	296.235144 g/mol	PubChem
Monoisotopic Mass	296.235144 g/mol	PubChem
Topological Polar Surface Area	54.4 Å ²	PubChem
Heavy Atom Count	21	PubChem
Complexity	353	PubChem

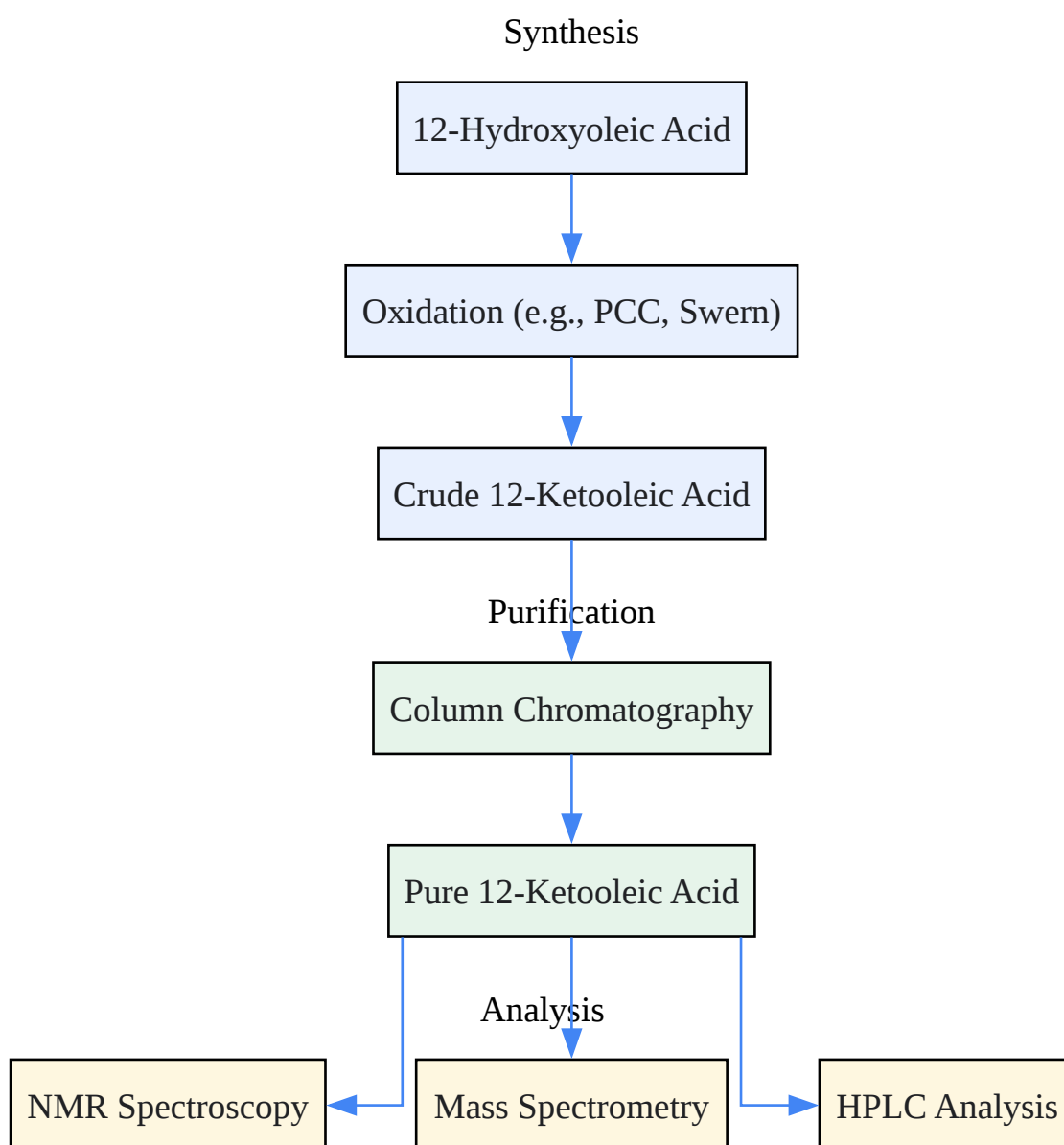
Biological Activity and Signaling Pathways

Currently, there is a notable lack of specific research on the biological activities and signaling pathways directly attributed to **12-Ketooleic acid**. While other keto-fatty acids have been studied for their roles in inflammation, metabolism, and cell signaling, the specific functions of the 12-keto derivative of oleic acid remain an open area for investigation. Future research is needed to uncover its potential interactions with cellular receptors, enzymes, and signaling cascades.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and biological analysis of **12-Ketooleic acid** are not readily available in published literature. Researchers interested in studying this compound would likely need to adapt existing methods for the synthesis and analysis of other keto-fatty acids. A potential synthetic route could involve the oxidation of the corresponding hydroxyl fatty acid, 12-hydroxyoleic acid (ricinoleic acid).

A generalized workflow for a potential synthesis and analysis is proposed below.



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Caption: A potential experimental workflow for the synthesis and analysis of **12-Ketooleic acid**.

Conclusion and Future Directions

12-Ketooleic acid represents a sparsely explored area within the field of lipid research. While its chemical structure is well-defined, a significant gap exists in the understanding of its physicochemical properties, biological functions, and the signaling pathways it may modulate. The lack of established experimental protocols for its synthesis and analysis further highlights the need for foundational research on this compound.

Future research efforts should focus on:

- Developing and optimizing a reliable synthetic route for **12-Ketooleic acid**.
- Experimentally determining its key physicochemical properties, such as melting point, boiling point, and solubility.
- Screening for its biological activities in various in vitro and in vivo models to identify its potential therapeutic applications.
- Investigating its metabolic fate and its interactions with cellular signaling pathways.

Addressing these fundamental questions will be crucial in unlocking the potential of **12-Ketooleic acid** for researchers, scientists, and professionals in drug development.

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